

An In-depth Technical Guide to the Handling and Safety of Bromoacetyl Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromoacetyl bromide

Cat. No.: B045743

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety information and handling procedures for **Bromoacetyl bromide**, a highly reactive and corrosive chemical used in various synthetic applications within research and drug development. Adherence to these guidelines is critical to ensure personnel safety and prevent hazardous incidents.

Chemical Identification and Properties

Bromoacetyl bromide (CAS No. 598-21-0) is a colorless to yellow or brown liquid with a sharp, pungent, and irritating odor.^{[1][2][3]} It is a lachrymator, meaning it causes tearing.^{[4][5]} Due to its high reactivity, particularly with water, it must be handled with extreme caution.

Table 1: Physical and Chemical Properties of **Bromoacetyl bromide**

Property	Value	Reference
Molecular Formula	C ₂ H ₂ Br ₂ O	[4][5]
Molecular Weight	201.84 g/mol	[4]
Appearance	Colorless to yellow/dark brown liquid	[1][4][5]
Boiling Point	147 - 150 °C (297 - 302 °F)	[4][5]
Density	2.317 g/cm ³ at 20-25 °C	[2][5][6]
Vapor Pressure	3.8 mm Hg at 25 °C	[1][5]
Vapor Density	6.96 (Air = 1)	[5]
Water Solubility	Reacts violently	[1][4]
Solubility	Soluble in acetone and carbon tetrachloride	[5]
Flash Point	> 105 °C (> 221 °F)	[5]

Hazard Identification and Toxicology

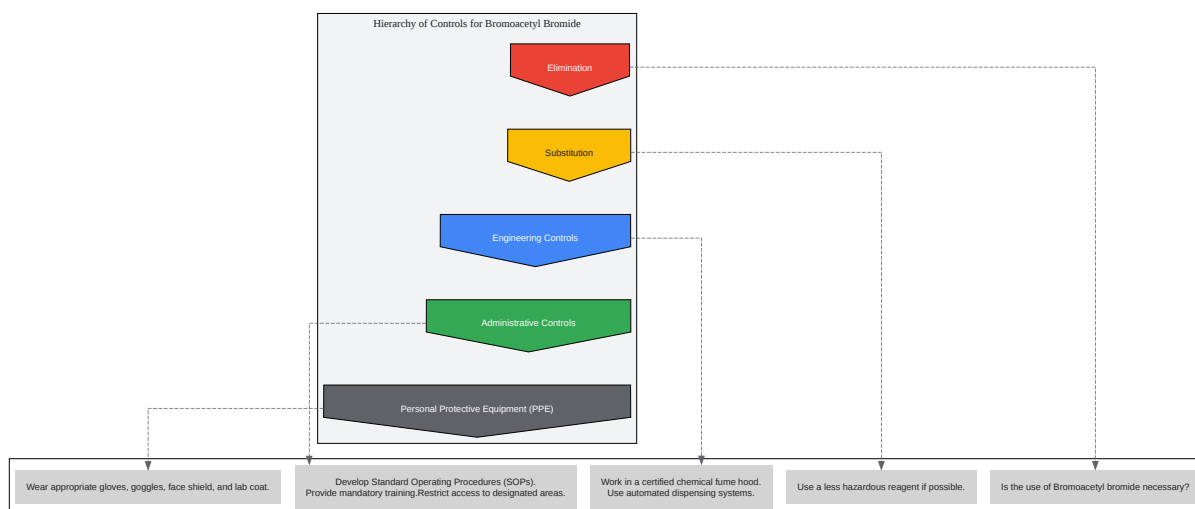
Bromoacetyl bromide is classified as a highly corrosive and reactive substance.[1] It poses significant health risks upon exposure.

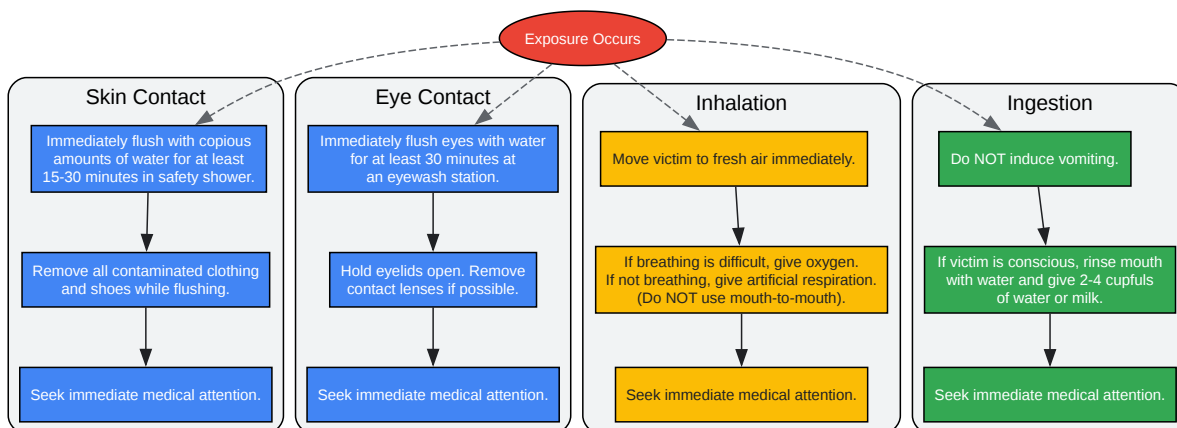
- Primary Hazards:
 - Corrosive: Causes severe skin burns and serious eye damage.[4][5][6] Contact can result in deep, painful burns.[1]
 - Water-Reactive: Reacts violently with water, steam, or moisture, producing toxic and corrosive hydrogen bromide gas.[3][4][5] This reaction can be explosive.[5]
 - Lachrymator: Vapors are extremely irritating to the eyes and mucous membranes, causing immediate tearing.[4][5]

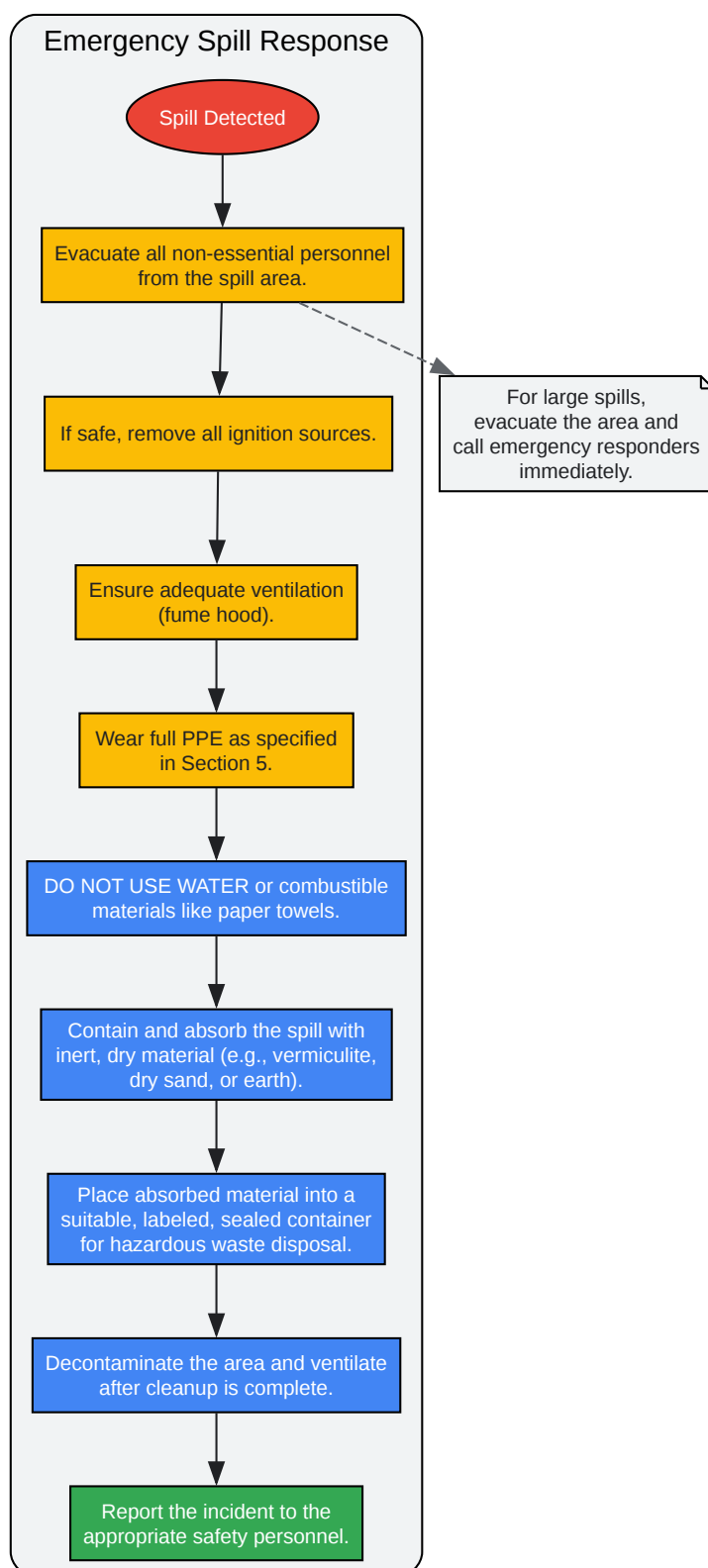
- Inhalation Toxicity: Inhalation of vapors can cause severe irritation and chemical burns to the respiratory tract, leading to symptoms like coughing, shortness of breath, and potentially fatal pulmonary edema (fluid in the lungs).[\[1\]](#)[\[5\]](#)
- Toxicological Data:
 - Occupational exposure limits have not been established for **Bromoacetyl bromide**.[\[1\]](#)[\[4\]](#)
 - LD50/LC50 data are not readily available.[\[5\]](#)[\[6\]](#)
 - It is not classified as a carcinogen by IARC, NTP, or OSHA.[\[4\]](#)[\[5\]](#)

Hierarchy of Controls

To mitigate the risks associated with **Bromoacetyl bromide**, a systematic approach to hazard control should be implemented. The hierarchy of controls prioritizes the most effective measures.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nj.gov [nj.gov]
- 2. Bromoacetyl bromide | C₂H₂Br₂O | CID 61147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BROMOACETYL BROMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Handling and Safety of Bromoacetyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045743#handling-and-safety-precautions-for-bromoacetyl-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com